

Application Notes: Detection of **Methanetetrol** using Photoionization Mass Spectrometry

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Compound of Interest

Compound Name: *Methanetetrol*

CAS No.: 463-84-3

Cat. No.: B14750045

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Introduction

Methanetetrol (C(OH)₄), also known as orthocarbonic acid, is a highly unstable "super alcohol" that has long been a subject of theoretical interest.[1][2] Recent breakthroughs have demonstrated its synthesis and detection in laboratory environments mimicking interstellar ice conditions.[3][4][5] This achievement opens new avenues for studying prebiotic chemistry and the formation of complex organic molecules in space.[1][6] Photoionization mass spectrometry (PIMS) has been the key analytical technique enabling the first-ever identification of this elusive molecule.[3][7] These application notes provide a detailed overview and protocol for the detection of **methanetetrol** using PIMS.

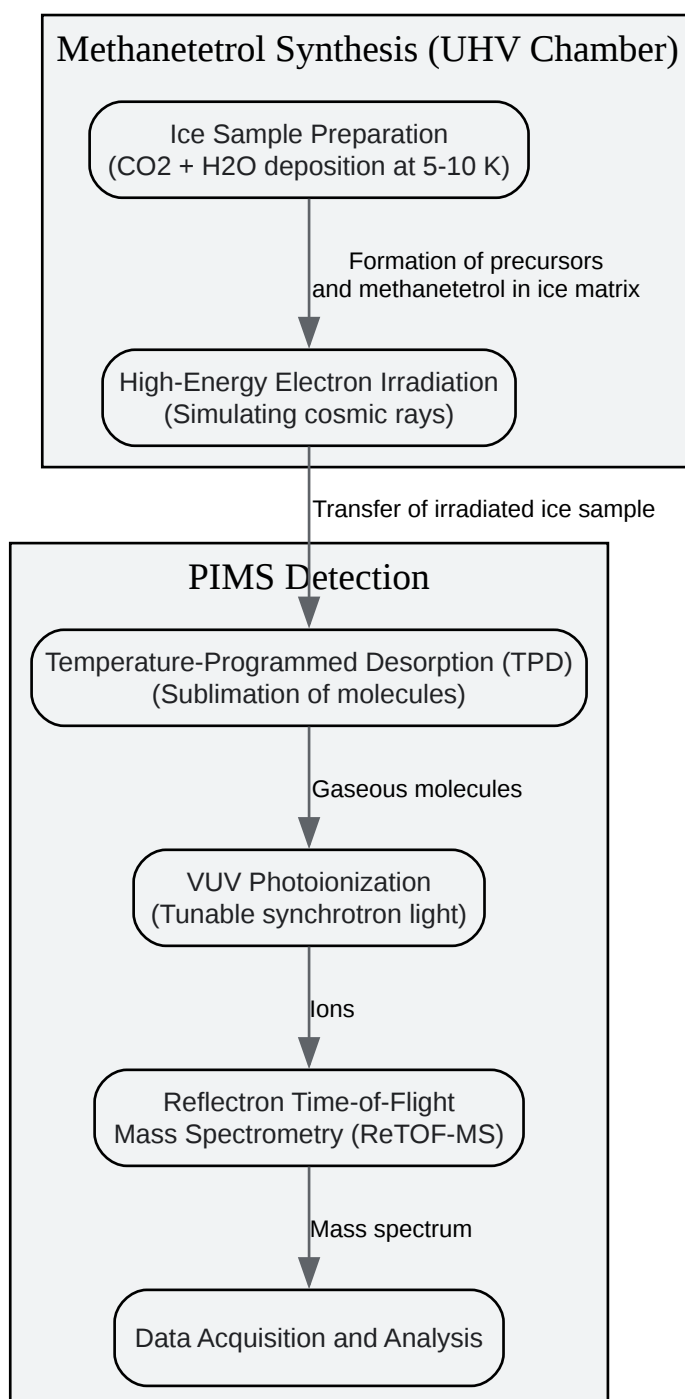
Principle of Detection

The detection of **methanetetrol** is achieved through a specialized PIMS technique, specifically photoionization reflectron time-of-flight mass spectrometry (PI-ReTOF-MS).[7][8] The core principle involves the "soft" ionization of the highly unstable **methanetetrol** molecule using tunable vacuum ultraviolet (VUV) light, followed by mass analysis of the resulting ions.[8][9] Due to its inherent instability, **methanetetrol** readily decomposes.[4][5] Therefore, soft

ionization is crucial to minimize fragmentation and allow for the detection of either the molecular ion or characteristic fragment ions.[8] In the case of **methanetetrol**, it is identified through its dissociative photoionization product, $C(OH)_3^+$. [7][10]

Experimental Workflow

The overall experimental workflow for the synthesis and detection of **methanetetrol** is depicted below.

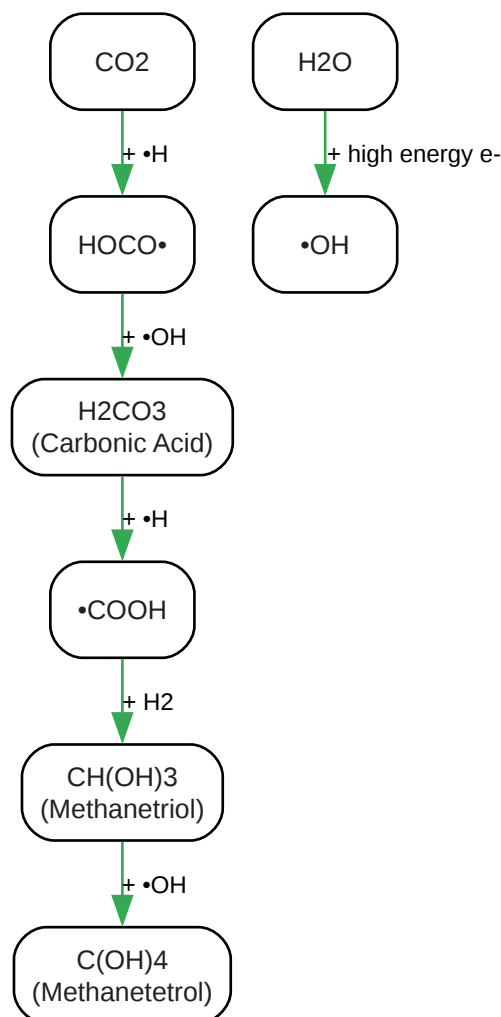


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Caption: Experimental workflow for **methanetetrol** synthesis and PIMS detection.

Synthesis Pathway of Methanetetrol

The formation of **methanetetrol** in interstellar ice analogs is proposed to occur through a series of radical-neutral and radical-radical reactions involving carbon dioxide and water.[7]



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Caption: Proposed reaction pathway for the formation of **methanetetrol**.

Quantitative Data

The initial discovery and characterization of **methanetetrol** have been primarily qualitative, confirming its existence.[3][7] The following table summarizes the key experimental parameters and observations.

Parameter	Value / Observation	Reference
Precursors	Carbon Dioxide (CO ₂) and Water (H ₂ O)	[3]
Synthesis Conditions		
Temperature	5–10 K	[7][9]
Pressure	<10 ⁻¹⁰ Torr (Ultra-high vacuum)	[7][9]
Irradiation Source	High-energy electrons	[7]
Detection Method	Photoionization Reflectron Time-of-Flight Mass Spectrometry (PI-ReTOF-MS)	[7]
Ionization Source	Tunable Vacuum Ultraviolet (VUV) Synchrotron Radiation	[7][9]
Photoionization Energy	11.26 eV (for detection of C(OH) ₃ ⁺)	[7][10]
Detected Ion	Dissociative photoionization product: C(OH) ₃ ⁺	[7][10]
Sublimation Temperature	Observed in Temperature-Programmed Desorption (TPD) profiles	[7][10]

Protocols

Protocol 1: Synthesis of Methanetretol in an Interstellar Ice Analog

Objective: To synthesize **methanetretol** in a laboratory setting that mimics the conditions of interstellar ices.

Materials:

- Ultra-high vacuum (UHV) chamber (pressure < 10^{-10} Torr)
- Cryostat capable of reaching 5 K
- Polished silver or gold substrate
- Gas deposition system for CO₂ and H₂O
- High-energy electron gun (e.g., 5 keV)
- Quadrupole mass spectrometer (QMS) for monitoring gas composition

Procedure:

- Cool the substrate to 5 K within the UHV chamber.
- Prepare a gaseous mixture of CO₂ and H₂O.
- Deposit the gas mixture onto the cold substrate to form an ice layer. The thickness of the ice can be monitored using laser interferometry.
- Irradiate the ice sample with high-energy electrons to simulate the effects of galactic cosmic rays. The duration and flux of irradiation should be sufficient to induce chemical reactions within the ice.
- The irradiated ice sample containing synthesized **methanetetrol** is now ready for analysis.

Protocol 2: Detection of Methanetetrol by Photoionization Mass Spectrometry

Objective: To detect and identify **methanetetrol** from the irradiated ice sample using PI-ReTOF-MS.

Instrumentation:

- UHV chamber containing the irradiated ice sample
- Temperature controller for the cryostat

- Tunable VUV light source (e.g., synchrotron)
- Reflectron Time-of-Flight (ReTOF) mass spectrometer
- Ion detector (e.g., microchannel plate)
- Data acquisition system

Procedure:

- Align the VUV light beam to intersect the path of molecules desorbing from the ice sample into the ionization region of the ReTOF-MS.
- Initiate Temperature-Programmed Desorption (TPD) by slowly heating the substrate from 5 K. A typical heating rate is 0.5 K/min.
- As the temperature increases, molecules, including **methanetetrol**, will sublime from the ice.
- Set the photon energy of the VUV light to an appropriate value for the selective ionization of **methanetetrol** or its fragments. For the detection of the $\text{C}(\text{OH})_3^+$ fragment, a photon energy of 11.26 eV is effective.[7][10]
- The photoionized molecules and fragments are then accelerated into the ReTOF mass spectrometer.
- Record the mass spectra as a function of temperature.
- Analyze the TPD profiles for the mass-to-charge ratio corresponding to the $\text{C}(\text{OH})_3^+$ ion to confirm the presence of **methanetetrol**. Isotopic substitution experiments (e.g., using $^{13}\text{CO}_2$ or H_2^{18}O) can be performed to verify the chemical formula of the detected ions.[2]

Expected Results: The successful detection of **methanetetrol** will be indicated by a distinct peak in the TPD profile at the mass-to-charge ratio of the $\text{C}(\text{OH})_3^+$ ion. The temperature at which this peak appears corresponds to the sublimation temperature of **methanetetrol** under these conditions. The use of tunable VUV light allows for the acquisition of photoionization efficiency curves, which can further aid in the identification of the molecule and its isomers.[8]

References

- [1. persistencemarketresearch.com](https://www.persistencemarketresearch.com) [[persistencemarketresearch.com](https://www.persistencemarketresearch.com)]
- [2. Researchers synthesise elusive methanetetrol molecule by simulating interstellar conditions in the laboratory | Chemistry World](#) [[chemistryworld.com](https://www.chemistryworld.com)]
- [3. communities.springernature.com](https://www.communities.springernature.com) [[communities.springernature.com](https://www.communities.springernature.com)]
- [4. sciencedaily.com](https://www.sciencedaily.com) [[sciencedaily.com](https://www.sciencedaily.com)]
- [5. azoquantum.com](https://www.azoquantum.com) [[azoquantum.com](https://www.azoquantum.com)]
- [6. astrobiology.com](https://www.astrobiology.com) [[astrobiology.com](https://www.astrobiology.com)]
- [7. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [8. uhmreactiondynamics.org](https://www.uhmreactiondynamics.org) [[uhmreactiondynamics.org](https://www.uhmreactiondynamics.org)]
- [9. Methanetetrol and the final frontier in ortho acids - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [10. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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